

Milategrast Incubation Time Optimization: A Technical Guide

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Compound of Interest

Compound Name: *Milategrast*

Cat. No.: *B1676591*

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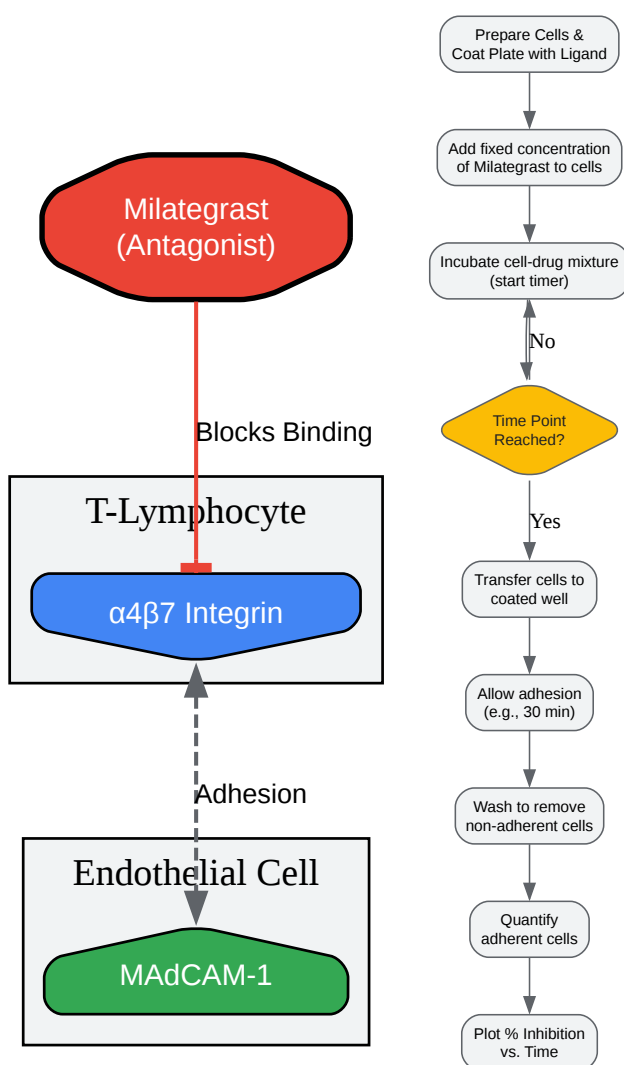
This technical support center provides detailed guides and answers to frequently asked questions for researchers, scientists, and drug development professionals using **Milategrast**. The focus is on troubleshooting and optimizing incubation times to ensure reliable and reproducible experimental outcomes.

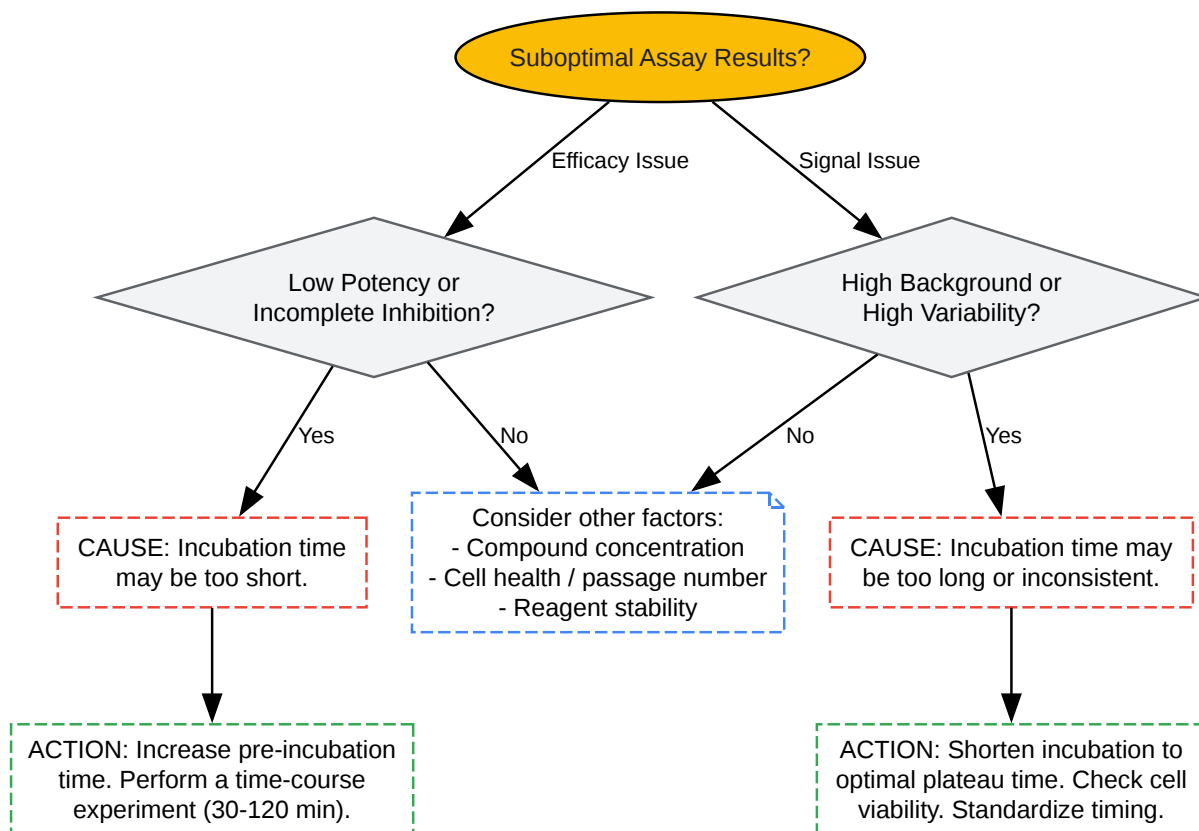
Frequently Asked Questions (FAQs)

Q1: What is Milategrast and what is its mechanism of action?

Milategrast (also known as E6007) is a small molecule inhibitor of integrin $\alpha 4\beta 7$.^{[1][2]} Integrins are receptors on the cell surface that mediate cell adhesion to the extracellular matrix and other cells. Specifically, $\alpha 4\beta 7$ is crucial for the trafficking of lymphocytes to the gut. **Milategrast** acts as an antagonist, blocking the interaction between $\alpha 4\beta 7$ on lymphocytes and its ligand, MAdCAM-1, on endothelial cells in the gastrointestinal tract.^[3] This inhibition of cell adhesion prevents the migration of inflammatory cells into the intestinal tissue.^{[4][5]}

To visualize this pathway, the following diagram illustrates the inhibitory action of **Milategrast**.





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- 5. T cell-associated $\alpha 4\beta 7$ but not $\alpha 4\beta 1$ integrin is required for the induction and perpetuation of chronic colitis - PMC [pmc.ncbi.nlm.nih.gov]
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